

comparative study of homogeneous vs heterogeneous catalysis with this compound

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Compound of Interest

Compound Name: *N*-(9-Deoxy-*epi*-cinchonin-9-yl)picolinamide

Cat. No.: B8034736

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. qualitas1998.net [qualitas1998.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Heterogeneous palladium-catalysed Catellani reaction in biomass-derived γ -valerolactone - Green Chemistry (RSC Publishing) DOI:10.1039/C6GC01393G [pubs.rsc.org]
- 8. mdpi.com [mdpi.com]
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